

Technical Guide: Discovery, Isolation, and Characterization of 26RFa from the Frog Brain

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Compound of Interest

Compound Name: *Frog 26RFa*

Cat. No.: *B14790383*

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Audience: Researchers, Scientists, and Drug Development Professionals

Abstract

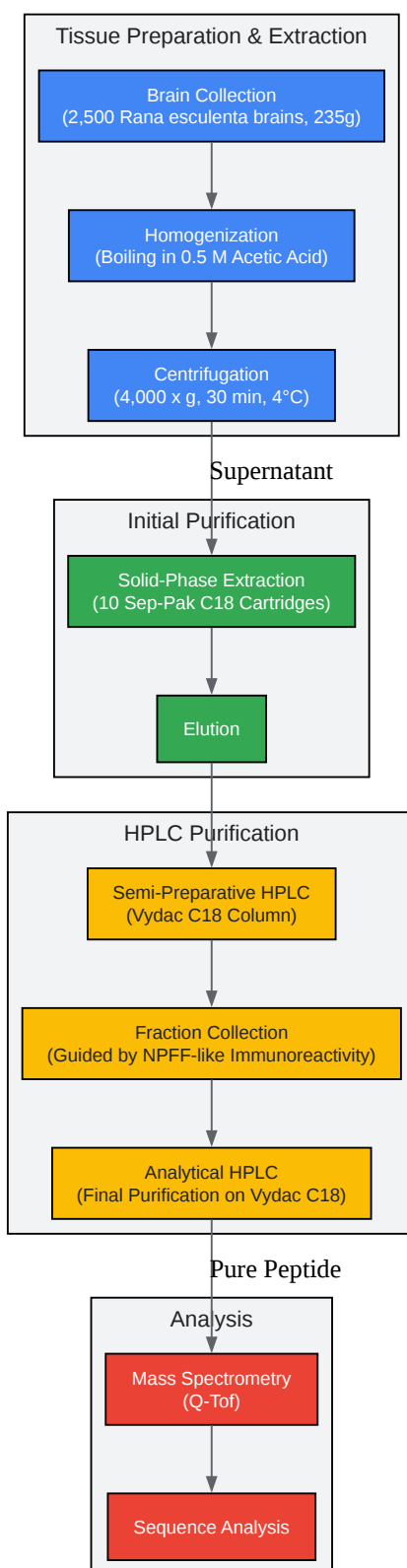
The neuropeptide 26RFa, a member of the RFamide peptide family, was first identified as the endogenous ligand for the G-protein coupled receptor GPR103. Its discovery was a significant step in neuroendocrinology, linking a previously orphan receptor to a potent regulator of physiological processes, including feeding behavior, energy homeostasis, and gonadotropin release.^{[1][2][3]} This technical guide provides a comprehensive overview of the seminal work that led to the discovery and isolation of 26RFa from the brain of the European green frog, *Rana esculenta*.^{[4][5]} It details the experimental protocols, from tissue extraction to final purification, and outlines the methods used for its structural and functional characterization.

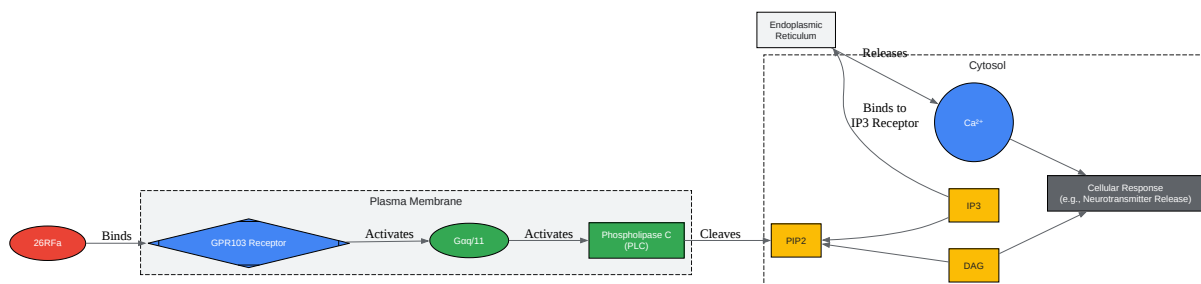
Discovery and Isolation from *Rana esculenta* Brain

The identification of 26RFa was achieved through a reverse pharmacology approach, starting with a brain extract from the frog *Rana esculenta* to find the native ligand for the then-orphan receptor GPR103.^{[4][6]} The purification process involved a multi-step chromatographic procedure guided by a radioimmunoassay (RIA) that detected peptides with a C-terminal RFamide motif.^{[5][7]}

Experimental Workflow

The overall workflow for the isolation of 26RFa from frog brain tissue is a sequential process of extraction, fractionation, and purification. The process begins with a large quantity of brain tissue and progressively enriches the target peptide through various chromatographic techniques.





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[\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)

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